

Personal protective equipment for handling Pumecitinib

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Compound of Interest

Compound Name: *Pumecitinib*

Cat. No.: *B10854979*

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Essential Safety and Handling Guide for Pumecitinib

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the proper handling and disposal of **Pumecitinib**, a Janus kinase (JAK) inhibitor. Adherence to these procedures is essential to ensure personal safety and minimize environmental contamination.

Hazard Identification and Personal Protective Equipment (PPE)

Pumecitinib is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1] As a potent cytotoxic agent, it requires specific handling procedures to prevent exposure. The following Personal Protective Equipment (PPE) is mandatory when handling **Pumecitinib** in solid (powder) or solution form.

PPE Item	Specification	Rationale
Gloves	Chemotherapy-rated, powder-free nitrile gloves (double-gloving recommended)	Protects against skin contact and absorption. Double-gloving provides an extra layer of protection.
Eye Protection	Safety goggles with side-shields or a face shield	Prevents splashes and aerosols from contacting the eyes. ^[1]
Lab Coat/Gown	Disposable, fluid-resistant gown with long sleeves and tight-fitting cuffs	Protects skin and personal clothing from contamination.
Respiratory Protection	N95 respirator or higher	Required when handling the powder form outside of a certified chemical fume hood or biological safety cabinet to prevent inhalation.

Operational Plan: Step-by-Step Handling Procedures

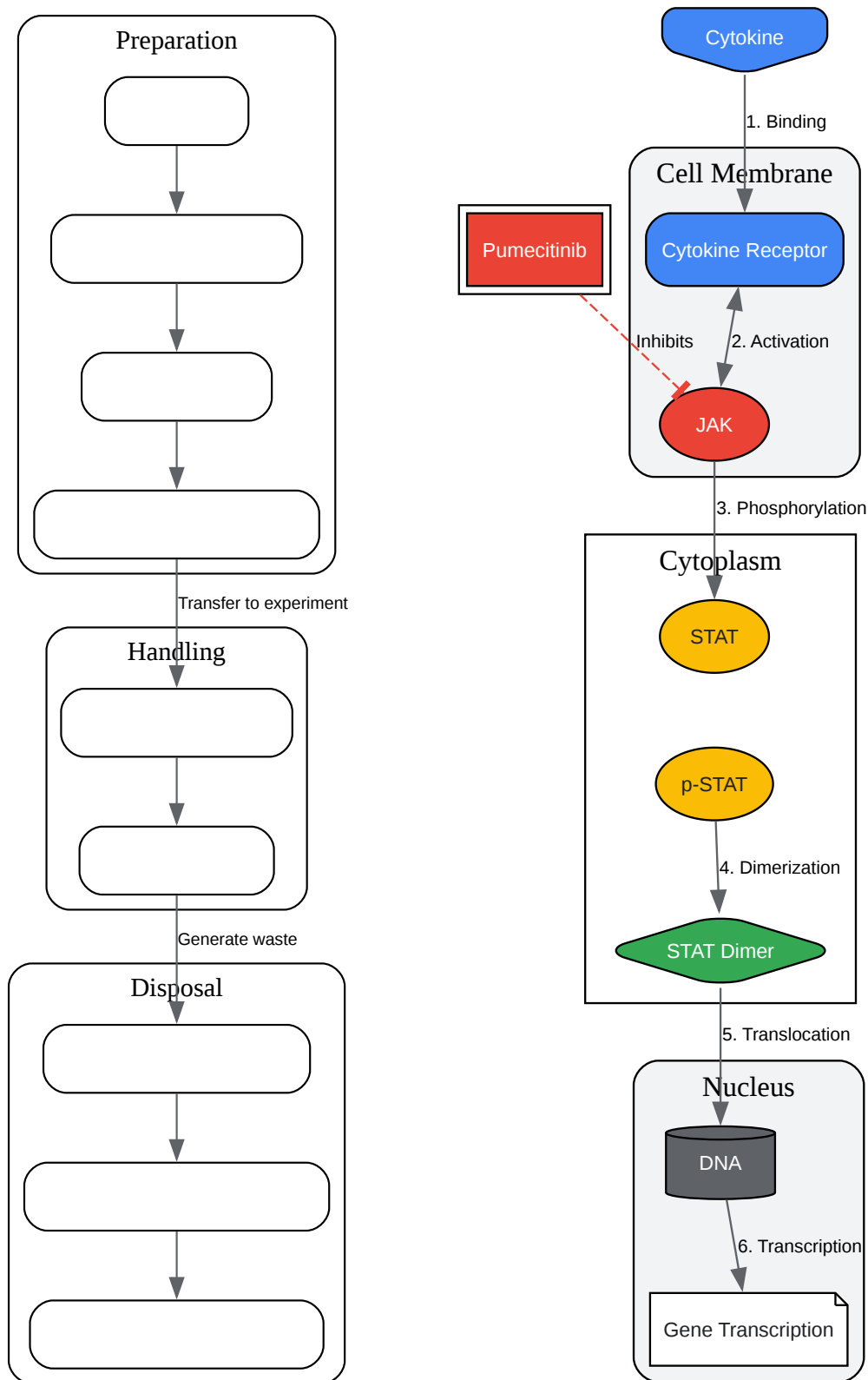
1. Preparation of Stock Solutions:

All handling of **Pumecitinib** powder and preparation of solutions must be conducted in a certified Class II Biological Safety Cabinet (BSC) or a chemical fume hood to minimize inhalation exposure.

- Step 1: Decontamination. Before starting, decontaminate the work surface of the BSC or fume hood with an appropriate cleaning agent.
- Step 2: Assemble Materials. Gather all necessary equipment, including **Pumecitinib** powder, solvent (e.g., DMSO), sterile conical tubes, and micropipettes with filtered tips.
- Step 3: Don PPE. Put on all required PPE as specified in the table above.

- Step 4: Weighing the Compound. Carefully weigh the desired amount of **Pumecitinib** powder.
- Step 5: Dissolving the Compound. Add the appropriate volume of solvent to the powder. Mix gently by vortexing or pipetting until the solid is completely dissolved.
- Step 6: Labeling and Storage. Clearly label the stock solution with the compound name, concentration, solvent, date of preparation, and your initials. Store at -20°C for the powder form and -80°C for solutions in a solvent, in a tightly sealed container.^[1]

Experimental Workflow for Handling **Pumecitinib**



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References

- 1. riskmanagement.sites.olt.ubc.ca [riskmanagement.sites.olt.ubc.ca]
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